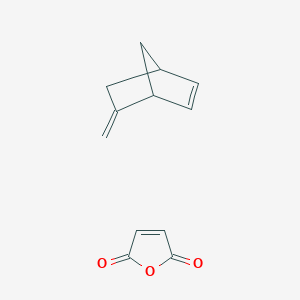

Furan-2,5-dione; 5-methylidenebicyclo[2.2.1]hept-2-ene

• CAS RN: 30600-22-7
• Molecular Formula: C12H12O3
• Molecular Weight: 204.22 g/mol
• IUPAC Name: furan-2,5-dione;5-methylidenebicyclo[2.2.1]hept-2-ene
• InChI: InChI=1S/C8H10.C4H2O3/c1-6-4-7-2-3-8(6)5-7;5-3-1-2-4(6)7-3/h2-3,7-8H,1,4-5H2;1-2H
• InChI Key: OEHXBANTLQUTJS-UHFFFAOYSA-N
• Canonical SMILES: C=C1CC2CC1C=C2.C1=CC(=O)OC1=O

Description

Furan-2,5-dione; 5-methylidenebicyclo[2.2.1]hept-2-ene is a useful research compound. Its molecular formula is C12H12O3 and its molecular weight is 204.22 g/mol. The purity is usually 95%.
BenchChem offers high-quality Furan-2,5-dione; 5-methylidenebicyclo[2.2.1]hept-2-ene suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Furan-2,5-dione; 5-methylidenebicyclo[2.2.1]hept-2-ene including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

This synthesis example is directed to the synthesis of polymer (1b) (illustrated below as chemical formulas 14 or 15), a γ-hydroxy carboxylic acid structure. 21.2 g of 5-ethylenebicyclo[2.2.1]hept-2-ene, 19.6 g of maleic anhydride, 2.56 g of 2,2′-azobisisobutyronitrile, and 240 g of tetrahydrofuran were placed in a 500-ml, three-necked flask equipped with a thermometer, a condenser pipe, and a nitrogen inlet pipe, and the mixture was heated under reflux at 70C while introducing nitrogen for 8 hr to conduct polymerization. After the completion of the polymerization, the reaction mixture was poured into 1000 ml of n-hexane to precipitate the resultant polymer, which was then dried to give 37.5 g of a 5-methylenebicyclo[2.2.1]hept-2-ene/maleic anhydride copolymer (1a) (yield 92%). The polymer was analyzed by various methods and was found to mainly have a structure represented by the following formula:

Synthesis routes and methods II

Procedure details

This synthesis example is directed to the synthesis of polymer (1b) (illustrated below as chemical formulas 14 or 15), a γ-hydroxy carboxylic acid structure. 21.2 g of 5-ethylenebicyclo[2.2.1]hept-2-ene, 19.6 g of maleic anhydride, 2.56 g of 2,2'-azobisisobutyronitrile, and 240 g of tetrahydrofuran were placed in a 500-ml, three-necked flask equipped with a thermometer, a condenser pipe, and a nitrogen inlet pipe, and the mixture was heated under reflux at 70° C. while introducing nitrogen for 8 hr to conduct polymerization. After the completion of the polymerization, the reaction mixture was poured into 1000 ml of n-hexane to precipitate the resultant polymer, which was then dried to give 37.5 g of a 5-methylenebicyclo[2.2.1]hept-2-ene/maleic anhydride copolymer (1a) (yield 92%). The polymer was analyzed by various methods and was found to mainly have a structure represented by the following formula:
